

Navigating the Safety Profile of 3-Propoxyphenylboronic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-Propoxyphenylboronic acid

Cat. No.: B124759

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the material safety data sheet (MSDS) for **3-Propoxyphenylboronic acid**. The information is intended to equip researchers, scientists, and drug development professionals with the necessary data and protocols to handle this compound safely and effectively in a laboratory setting. All quantitative data has been summarized for clarity, and detailed experimental methodologies for key safety assessments are provided based on internationally recognized guidelines.

Physicochemical and Hazard Profile

3-Propoxyphenylboronic acid is a versatile building block in organic synthesis, particularly in cross-coupling reactions. A thorough understanding of its properties and potential hazards is crucial for safe handling and experimental design.

Quantitative Data Summary

The following tables summarize the key physical, chemical, and hazard information for **3-Propoxyphenylboronic acid**.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C9H13BO3	[1][2]
Molar Mass	180.01 g/mol	[1][2]
Appearance	White or yellowish crystalline solid	[1]
Melting Point	99-106°C	[1][3]
Boiling Point	339.4°C at 760 mmHg	[1][3]
Flash Point	159°C	[1][3]
Density	1.10 g/cm ³	[1][3]
Vapor Pressure	3.59E-05 mmHg at 25°C	[1][3]
Refractive Index	1.514	[1][3]
Solubility	Soluble in some organic solvents, such as ether and chloroform.	[1]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Source:[2]

Experimental Protocols for Hazard Assessment

While specific experimental reports for **3-Propoxyphenylboronic acid** are not publicly available, the hazard classifications provided in the safety data sheets are based on standardized testing protocols. The following are detailed methodologies for the key experiments cited, based on the Organization for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals. These in vitro methods are preferred to reduce animal testing.[4][5]

Skin Irritation Testing (Based on OECD Guideline 439)

This test evaluates the potential of a substance to cause reversible skin damage.[4][5]

- Principle: The test utilizes a reconstructed human epidermis (RhE) model, which mimics the biochemical and physiological properties of the upper layers of human skin.[6] The test substance is applied topically to the RhE tissue.[6] Skin irritation is identified by the substance's ability to decrease cell viability below a defined threshold.[6]
- Methodology:
 - Tissue Preparation: Three replicate tissues of a validated RhE model are used for each test substance and for positive and negative controls.
 - Application of Test Substance: A precise amount of **3-Propoxyphenylboronic acid** (as a solid or in a suitable solvent) is applied uniformly to the surface of the RhE tissue.
 - Incubation: The treated tissues are incubated for a specified period (e.g., 60 minutes) at 37°C.[6]
 - Rinsing: After incubation, the test substance is carefully washed from the tissue surface.
 - Post-Incubation: The tissues are transferred to fresh medium and incubated for a further period (e.g., 42 hours) to allow for recovery or manifestation of cytotoxic effects.[6]
 - Viability Assessment: Cell viability is determined by the enzymatic conversion of a vital dye, such as MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide), into a colored formazan salt. The amount of formazan produced is proportional to the number of viable cells and is quantified by measuring its optical density.[6]

- Interpretation of Results:
 - If the mean cell viability of the three replicate tissues is less than or equal to 50%, the substance is classified as a skin irritant (Category 2).[\[6\]](#)
 - If the mean cell viability is greater than 50%, it is considered non-irritant.[\[6\]](#)

Eye Irritation Testing (Based on OECD Guideline 492)

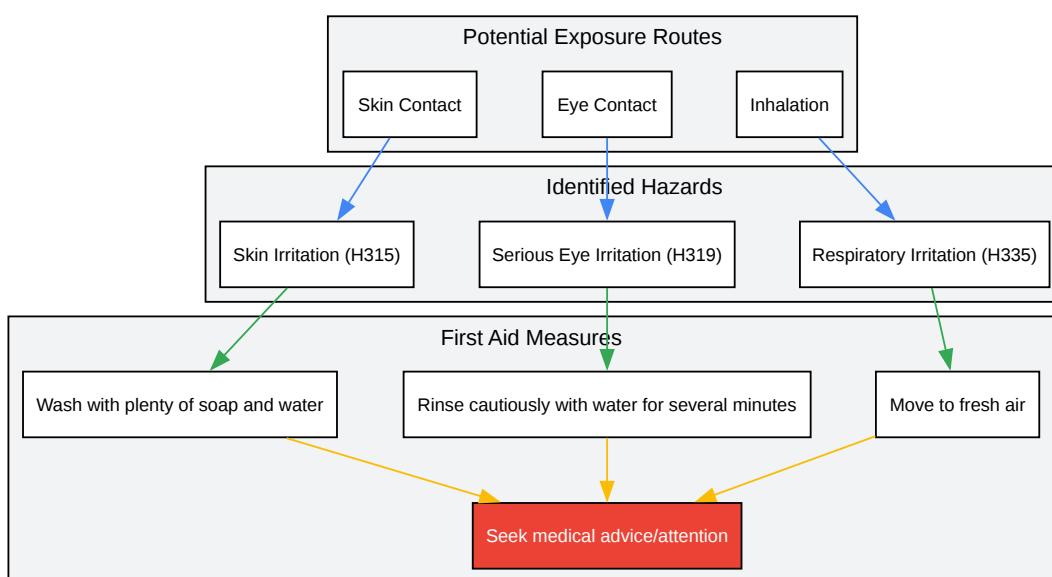
This in vitro test assesses the potential of a substance to cause serious eye damage or eye irritation.

- Principle: Similar to the skin irritation test, this method uses a reconstructed human cornea-like epithelium (RhCE) model. The test evaluates the substance's effect on cell viability in the corneal model.
- Methodology:
 - Tissue Preparation: Replicate RhCE tissues are prepared for the test substance, positive control, and negative control.
 - Application of Test Substance: **3-Propoxyphenylboronic acid** is applied to the apical surface of the RhCE tissue.
 - Incubation: Tissues are exposed to the substance for a defined period.
 - Rinsing and Post-Incubation: The substance is rinsed off, and the tissues are incubated in fresh medium.
 - Viability Assessment: Cell viability is measured using a quantitative method like the MTT assay.
- Interpretation of Results: The classification of eye irritation potential is based on the reduction in tissue viability compared to the negative control. Specific viability thresholds are used to distinguish between substances that do not require classification, those that are irritant (Category 2), and those that have the potential for serious eye damage (Category 1).

Visualizing Safety Protocols

The following diagrams illustrate key workflows and logical relationships in the safety assessment of **3-Propoxyphenylboronic acid**.

Figure 1: Hazard Identification and First Aid Workflow



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Figure 2: Safe Handling and Storage Protocol

Conclusion

3-Propoxyphenylboronic acid is a valuable reagent in chemical synthesis. Adherence to the safety precautions outlined in this guide is essential for minimizing risks in the laboratory. This includes the use of appropriate personal protective equipment, handling in a well-ventilated area, and proper storage. In the event of exposure, the first aid measures described should be followed promptly. By understanding the material's properties and potential hazards, researchers can effectively manage risks and ensure a safe working environment.

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